

An In-Depth Technical Guide to Ethyl benzofurazan-5-carboxylate

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Compound of Interest

Compound Name: *Ethyl benzofurazan-5-carboxylate*

Cat. No.: B1301107

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CAS Number: 36389-07-8

This technical guide provides a comprehensive overview of **Ethyl benzofurazan-5-carboxylate**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, potential biological activities, and relevant experimental data, presented in a structured and accessible format.

Chemical and Physical Properties

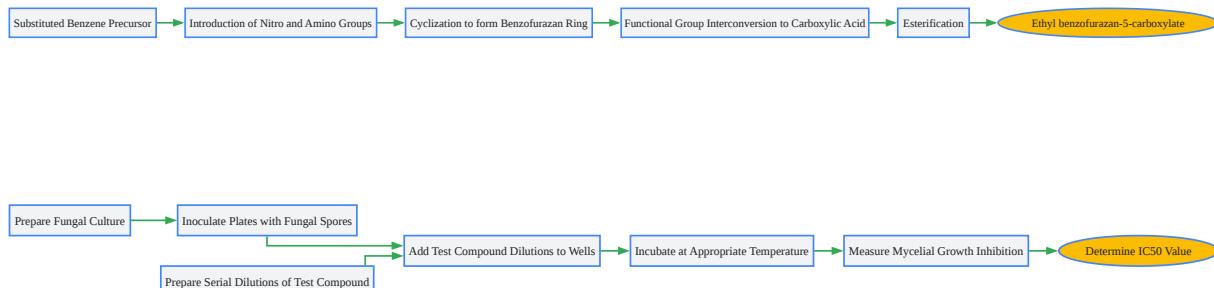
Ethyl benzofurazan-5-carboxylate, also known as Ethyl 2,1,3-benzoxadiazole-5-carboxylate, is a small molecule with the chemical formula $C_9H_8N_2O_3$. A summary of its key physical and chemical properties is provided in the table below.

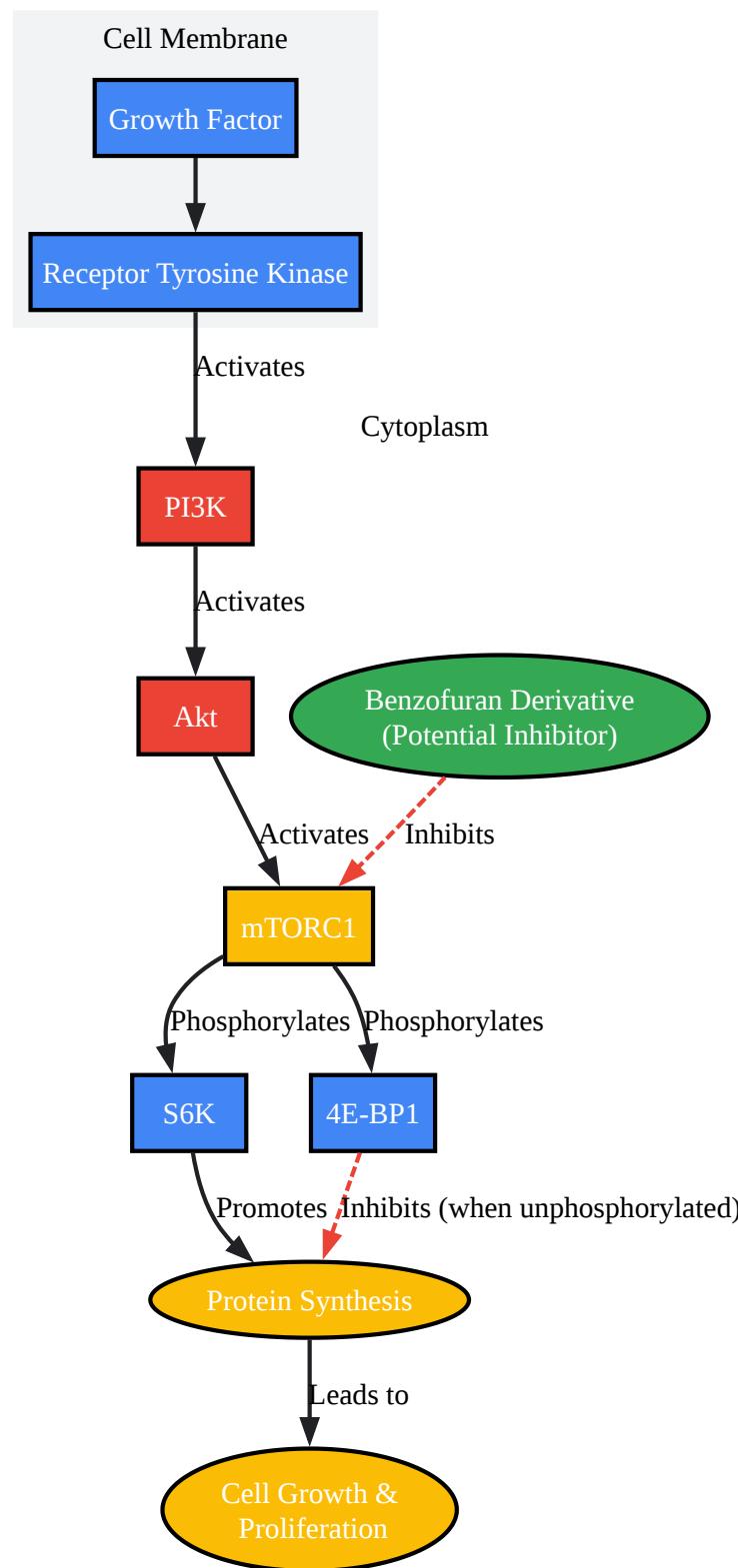
Property	Value	Reference
CAS Number	36389-07-8	[1]
Molecular Formula	$C_9H_8N_2O_3$	[1]
Molecular Weight	192.17 g/mol	[1]
Purity	≥ 95% (Commercially available)	[1]
Product Family	Lipids	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Ethyl benzofurazan-5-carboxylate** (CAS 36389-07-8) is not readily available in the reviewed literature, the synthesis of related benzofuran and benzoxadiazole derivatives can provide a logical framework for its preparation. The synthesis of 2,1,3-benzoxadiazole derivatives often starts from corresponding ortho-substituted benzene compounds. For instance, the synthesis of 2,1,3-benzoxadiazole-1-oxide can be achieved from a suitable precursor, followed by deoxygenation to yield the 2,1,3-benzoxadiazole core.^[2] The introduction of the ethyl carboxylate group at the 5-position would likely involve standard esterification procedures on a precursor containing a carboxylic acid group at that position.

A generalized synthetic approach can be visualized as a multi-step process, likely starting from a commercially available substituted benzene derivative.



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References

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- 2. Frontiers | Synthesis of 2,1,3-Benzoxadiazole Derivatives as New Fluorophores—Combined Experimental, Optical, Electro, and Theoretical Study [frontiersin.org]
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